

Preparing OGT 2115 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: OGT 2115

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Abstract

This document provides a comprehensive guide for the preparation, storage, and application of stock solutions of **OGT 2115**, a potent, cell-permeable, and orally active heparanase inhibitor. [1] The protocol outlines the use of dimethyl sulfoxide (DMSO) as a solvent and offers detailed procedures to ensure the stability and efficacy of the compound for in vitro and in vivo research. Additionally, this note includes a summary of the mechanism of action of **OGT 2115**, highlighting its role in the inhibition of angiogenesis and metastasis, and the induction of apoptosis.

Introduction

OGT 2115 is a small molecule inhibitor of heparanase, the sole endo- β -D-glucuronidase that cleaves heparan sulfate chains of heparan sulfate proteoglycans (HSPGs). [2][3] Heparanase activity is strongly implicated in cancer progression, as it facilitates tumor cell invasion, metastasis, and angiogenesis. [2][3][4] By degrading heparan sulfate, heparanase releases a variety of bioactive molecules, including growth factors like basic fibroblast growth factor (bFGF) and vascular endothelial growth factor (VEGF), which are sequestered in the

extracellular matrix.[4] This release promotes cell proliferation, migration, and the formation of new blood vessels. **OGT 2115**, by inhibiting heparanase, serves as a valuable tool for investigating the roles of heparanase in cancer biology and as a potential therapeutic agent.

Physicochemical Properties and Solubility

A clear understanding of the physicochemical properties of **OGT 2115** is crucial for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₁₆ BrFN ₂ O ₄	[4]
Molecular Weight	495.30 g/mol	[4]
Appearance	White to yellow solid	[4]
Solubility in DMSO	≥ 10 mg/mL (20.19 mM)	[4]
IC ₅₀ (Heparanase)	0.4 μM	[1][4]
IC ₅₀ (Anti-angiogenic)	1 μM	[1][4]

Experimental Protocols

Materials

- **OGT 2115** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Calibrated micropipettes and sterile tips

Preparation of a 10 mM OGT 2115 Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution, a common starting concentration for in vitro studies.

- **Equilibration:** Allow the **OGT 2115** powder vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh the desired amount of **OGT 2115** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.953 mg of **OGT 2115** (Molecular Weight = 495.30 g/mol).
- **Dissolution:**
 - Add the weighed **OGT 2115** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO. For 4.953 mg of **OGT 2115**, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes.
- **Sonication (if necessary):** If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[4] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber or foil-wrapped microcentrifuge tubes.^[5]
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[4]

Working Solution Preparation

For cell-based assays, the DMSO stock solution should be diluted to the final desired concentration in the appropriate cell culture medium. It is critical to ensure that the final

concentration of DMSO in the culture medium does not exceed a level that affects cell viability (typically $\leq 0.5\%$).

Mechanism of Action and Signaling Pathway

OGT 2115 exerts its biological effects primarily through the inhibition of heparanase. This inhibition disrupts key signaling pathways involved in tumorigenesis.

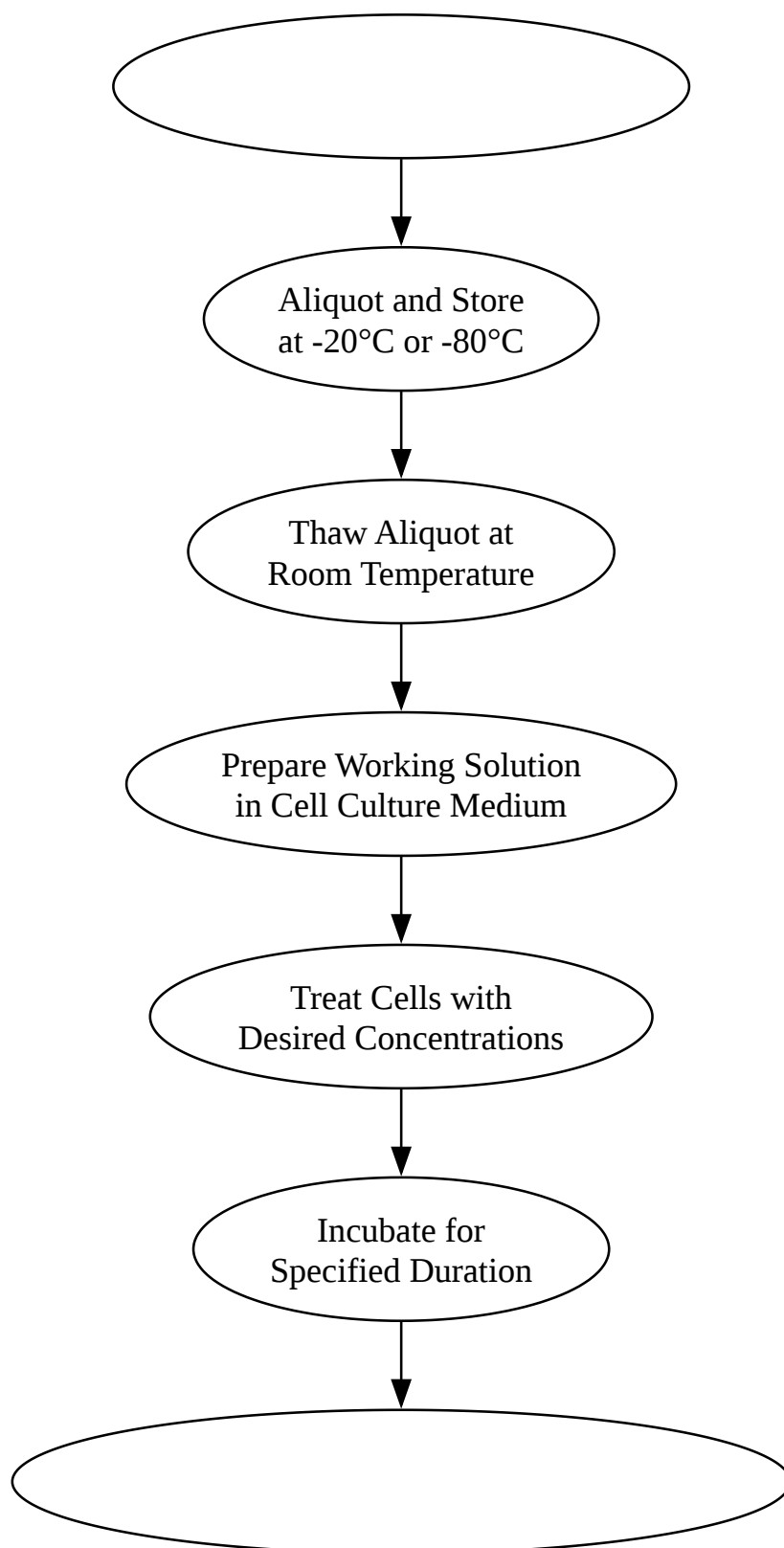


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As depicted in Figure 1, **OGT 2115** inhibits heparanase, preventing the cleavage of HSPGs. This leads to reduced degradation of the extracellular matrix and decreased release of pro-angiogenic growth factors, thereby inhibiting metastasis and angiogenesis.[4] Furthermore, studies have shown that **OGT 2115** can induce apoptosis in cancer cells by downregulating the anti-apoptotic protein MCL-1.[2][6][7]

Experimental Workflow for In Vitro Studies

The following diagram outlines a typical workflow for utilizing the **OGT 2115** stock solution in cell-based experiments.



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Stability and Storage

Proper storage of **OGT 2115** and its stock solutions is critical to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[4]
4°C	2 years	[4]	
In DMSO	-20°C	1 year	[4]
-80°C	2 years	[4]	

Note: It is strongly recommended to use freshly prepared working solutions for all experiments. Avoid repeated freeze-thaw cycles of the stock solution to prevent degradation.[5] The use of anhydrous or newly opened DMSO is advised as hygroscopic DMSO can significantly impact the solubility of the product.[4]

Conclusion

This application note provides a standardized protocol for the preparation and use of **OGT 2115** stock solutions in DMSO. By following these guidelines, researchers can ensure the consistency and reliability of their experimental results when investigating the biological effects of this potent heparanase inhibitor. Adherence to proper storage and handling procedures is paramount for maintaining the long-term stability and efficacy of **OGT 2115**.

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